

Application Notes and Protocols for the Characterization of Propyl Palmitate

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Compound of Interest

Compound Name: *Propyl palmitate*

CAS No.: 2239-78-3

Cat. No.: B1593895

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the characterization of **propyl palmitate** using various analytical techniques. The protocols are designed to ensure accurate and reproducible results for quality control, research, and drug development purposes.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds like **propyl palmitate**. It combines the separation capabilities of gas chromatography with the detection power of mass spectrometry.

Experimental Protocol

a) Sample Preparation:

Prepare a 1 mg/mL stock solution of **propyl palmitate** in a suitable solvent such as n-hexane or ethyl acetate. For quantitative analysis, a known concentration of an internal standard (e.g., methyl heptadecanoate) should be added to the sample solution.

b) Instrumentation:

- Gas Chromatograph: Agilent 7890A series or equivalent.
- Mass Spectrometer: Agilent 5977A series or equivalent.
- Column: A non-polar capillary column, such as an HP-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness), is suitable for the separation of fatty acid esters.

c) GC-MS Conditions:

- Injector Temperature: 250 °C
- Injection Mode: Split (split ratio 50:1)
- Injection Volume: 1 μ L
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: Increase to 280 °C at a rate of 10 °C/min.
 - Hold: Hold at 280 °C for 10 minutes.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: m/z 40-500.

Data Presentation

Table 1: GC-MS Data for **Propyl Palmitate**

Parameter	Value	Reference
Kovats Retention Index (Standard Non-polar Column)	2072	[1]
Major Mass Spectral Fragments (m/z)	43, 60, 61, 102	[1]
Molecular Ion (M+) (m/z)	298.3	[1]

Experimental Workflow



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GC-MS analysis workflow for **propyl palmitate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of the hydrogen and carbon atoms in **propyl palmitate**.

Experimental Protocol

a) Sample Preparation:

Dissolve approximately 10-20 mg of **propyl palmitate** in about 0.7 mL of deuterated chloroform (CDCl_3). Add a small amount of tetramethylsilane (TMS) as an internal standard for

chemical shift referencing (0 ppm).

b) Instrumentation:

- NMR Spectrometer: Bruker Avance III 400 MHz or equivalent, equipped with a 5 mm probe.

c) ^1H NMR Parameters:

- Pulse Program: zg30
- Number of Scans: 16
- Relaxation Delay: 1.0 s
- Acquisition Time: 4.0 s
- Spectral Width: 16 ppm

d) ^{13}C NMR Parameters:

- Pulse Program: zgpg30 (proton-decoupled)
- Number of Scans: 1024
- Relaxation Delay: 2.0 s
- Acquisition Time: 1.5 s
- Spectral Width: 240 ppm

Data Presentation

Table 2: Predicted ^1H NMR Data for **Propyl Palmitate** in CDCl_3

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~4.05	t	2H	-O-CH ₂ -CH ₂ -CH ₃
~2.28	t	2H	-CH ₂ -COO-
~1.65	sextet	2H	-O-CH ₂ -CH ₂ -CH ₃
~1.25	m	24H	-(CH ₂) ₁₂ -
~0.92	t	3H	-O-CH ₂ -CH ₂ -CH ₃
~0.88	t	3H	-CH ₃ -(CH ₂) ₁₂ -

Table 3: ¹³C NMR Data for **Propyl Palmitate** in CDCl₃

Chemical Shift (δ , ppm)	Assignment
~173.9	C=O
~65.9	-O-CH ₂ -CH ₂ -CH ₃
~34.4	-CH ₂ -COO-
~31.9	-(CH ₂) ₁₂ -
~29.7	-(CH ₂) ₁₂ -
~29.5	-(CH ₂) ₁₂ -
~29.3	-(CH ₂) ₁₂ -
~29.1	-(CH ₂) ₁₂ -
~25.0	-(CH ₂) ₁₂ -
~22.7	-(CH ₂) ₁₂ -
~22.1	-O-CH ₂ -CH ₂ -CH ₃
~14.1	-CH ₃ -(CH ₂) ₁₂ -
~10.5	-O-CH ₂ -CH ₂ -CH ₃

Note: The chemical shifts for the long alkyl chain may overlap.

Experimental Workflow



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NMR analysis workflow for **propyl palmitate**.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. For **propyl palmitate**, FTIR can confirm the presence of the ester carbonyl group and the long hydrocarbon chain.

Experimental Protocol

a) Sample Preparation:

For liquid samples like **propyl palmitate** at room temperature, the neat liquid can be analyzed directly. A small drop of the sample is placed between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to create a thin film.

b) Instrumentation:

- FTIR Spectrometer: PerkinElmer Spectrum Two or equivalent, equipped with a DTGS detector.

c) FTIR Parameters:

- Scan Range: 4000 - 400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 16
- Mode: Transmittance

Data Presentation

Table 4: Characteristic FTIR Absorption Bands for **Propyl Palmitate**

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~2925	C-H stretch (asymmetric)	Alkane ($-\text{CH}_2$)
~2855	C-H stretch (symmetric)	Alkane ($-\text{CH}_2$)
~1740	C=O stretch	Ester
~1465	C-H bend (scissoring)	Alkane ($-\text{CH}_2$)
~1170	C-O stretch	Ester

Experimental Workflow



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FTIR analysis workflow for **propyl palmitate**.

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References

- [1. Propyl palmitate | C19H38O2 | CID 75232 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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